

# Comprehensive Safety and Operational Guide for Handling Cyclohexanone Diallylactal

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: *CYCLOHEXANONE*

*DIALLYLACETAL*

CAS No.: *53608-84-7*

Cat. No.: *B1600415*

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As a Senior Application Scientist, I recognize that handling specialized organic intermediates like **Cyclohexanone Diallylactal** (CAS: 53608-84-7) requires more than just a cursory glance at a Safety Data Sheet (SDS). Researchers and drug development professionals must understand the causality behind safety protocols to build self-validating, fail-safe laboratory environments.

This guide provides an authoritative, step-by-step operational framework for the safe handling, transfer, and disposal of **Cyclohexanone Diallylactal**, ensuring both scientific integrity and personnel safety.

## Physicochemical Profiling and Hazard Causality

**Cyclohexanone Diallylactal**—also known as 1,1-bis(prop-2-enoxy)cyclohexane—is a highly reactive acetal used extensively as a research chemical and intermediate in pharmaceutical synthesis. Its hazard profile is dictated by its molecular structure: the presence of allyl groups and the acetal linkage makes it susceptible to oxidation and highly flammable.

Because its vapors are heavier than air, they can pool in low-lying areas or confined spaces (such as sinks or floor drains), creating a hidden explosion hazard if an ignition source is present. Understanding these quantitative properties is the first step in designing a robust safety protocol.

## Table 1: Physicochemical Properties and Operational Implications

Property	Value	Operational Implication
CAS Number	53608-84-7	Unique identifier for precise SDS and hazard retrieval.
Molecular Weight	196.29 g/mol	Vapors are significantly heavier than air; requires low-level exhaust ventilation.
Density	-0.92 g/cm <sup>3</sup>	Floats on water; aqueous fire-fighting foams or dry chemicals must be used instead of water streams to prevent spreading.
Boiling Point	114°C (at 20 mmHg)	High volatility at standard atmospheric pressure; mandates the use of a certified fume hood.
Refractive Index	1.46	Useful metric for verifying reagent purity prior to sensitive drug development assays.

## Core Personal Protective Equipment (PPE) Matrix

Selecting the correct Personal Protective Equipment (PPE) is not a passive compliance exercise; it is an active defense mechanism tailored to the chemical's specific permeation and irritation risks .

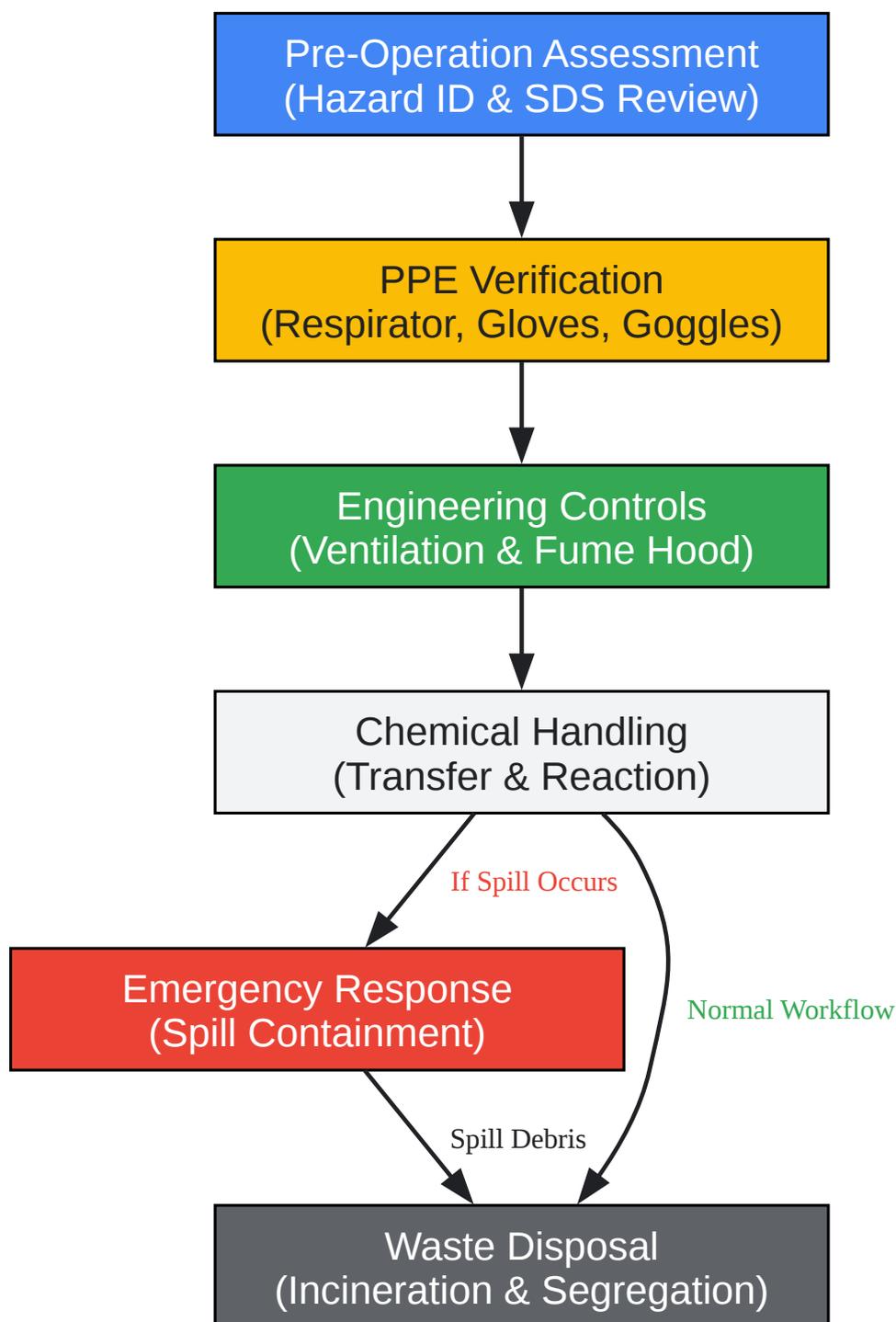
- Ocular Protection:** Standard safety glasses are insufficient. You must wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. Causality: The vapor pressure of this compound poses a severe risk of ocular irritation; standard glasses allow vapor ingress from the top and sides.
- Dermal Protection (Gloves):** Wear impervious, chemical-resistant gloves (butyl rubber or heavy-duty nitrile are recommended). Gloves must satisfy EU Directive 89/686/EEC and

standard EN 374. Causality: As an organic solvent, **Cyclohexanone Diallylacetal** can rapidly degrade standard latex, leading to dermal absorption and systemic toxicity.

- **Body Protection:** A fire/flamm-resistant lab coat (e.g., Nomex) and closed-toe, non-porous shoes. Causality: The compound is highly flammable; electrostatic discharge or accidental ignition requires clothing that will not melt into the skin.
- **Respiratory Protection:** If engineering controls (fume hoods) fail or exposure limits are exceeded, use a full-face respirator with organic vapor cartridges (Type ABEK, EN14387). Causality: Inhalation of concentrated vapors causes respiratory tract irritation and potential central nervous system depression.

## Operational Workflow and Methodologies

The following workflows establish a self-validating system where each step inherently verifies the safety of the next.



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Figure 1: Operational Workflow and Hazard Mitigation for **Cyclohexanone Diallylacetal**.

## Workflow 1: Safe Transfer and Aliquoting Protocol

- **Engineering Control Verification:** Ensure the chemical fume hood is operational with a face velocity of at least 100 feet per minute (fpm). Clear the hood of incompatible materials (strong oxidizers, acids).
- **Electrostatic Grounding:** Ground all receiving metal vessels. **Causality:** Transferring non-conductive flammable liquids generates static electricity, which can act as an ignition source.
- **PPE Donning:** Equip EN 166 goggles, a flame-resistant lab coat, and EN 374 butyl rubber gloves. Inspect gloves for micro-tears using the inflation method prior to use.
- **Aliquoting:** Use non-sparking spatulas or conductive pipettes. Open the primary container slowly to safely release any built-up vapor pressure. Perform the transfer over a secondary containment tray to catch micro-spills.
- **Decontamination:** Wipe down the exterior of the primary container with a compatible, less hazardous solvent before sealing it tightly and returning it to a dedicated flammable storage cabinet.

## Emergency Response and Disposal Plans

In the event of a deviation, immediate and calculated action is required to prevent environmental contamination and personnel injury.

### Workflow 2: Spill Containment and Remediation

- **Evacuation & Isolation:** Immediately evacuate personnel from the spill vicinity. Eliminate all potential ignition sources (hot plates, open flames, non-explosion-proof electronics).
- **PPE Escalation:** Before re-entering the spill zone, the response team must don full-face respirators with organic vapor cartridges, as ambient vapor concentrations will rapidly exceed safe limits.
- **Containment:** Surround the spill perimeter with inert, non-combustible absorbent materials such as dry sand, earth, or vermiculite. **Causality:** Using combustible absorbents like sawdust can create a highly reactive, flammable mixture.

- Collection: Utilize non-sparking tools (e.g., brass or plastic dustpans) to sweep the absorbed mixture into a heavy-duty, sealable hazardous waste drum.
- Ventilation: Keep the area well-ventilated until residual vapors have completely dissipated, verifying with a Photoionization Detector (PID) if available.

## Disposal Plan

**Cyclohexanone Diallylacetal** must never be discharged into the sewage system. Runoff to sewers creates a severe fire and explosion hazard.

- Segregation: Store waste in clearly labeled, tightly closed containers ("Flammable Organic Waste - **Cyclohexanone Diallylacetal**"). Keep separated from aqueous waste and strong oxidizers.
- Destruction: Dispose of contents and containers via a licensed hazardous waste treatment facility. The preferred method of disposal is controlled incineration in a facility equipped with an afterburner and scrubber to neutralize combustion byproducts.

## References

- 1,1-Bis[(prop-2-en-1-yl)oxy]cyclohexane | C<sub>12</sub>H<sub>20</sub>O<sub>2</sub> - PubChem. National Center for Biotechnology Information (NCBI). Available at:[\[Link\]](#)
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)